

Application Notes and Protocols for NSC-217913

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Compound of Interest

Compound Name: NSC-217913

CAS No.: 79100-27-9

Cat. No.: B15572795

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For Researchers, Scientists, and Drug Development Professionals

Introduction

NSC-217913 is a small molecule inhibitor of the E3 ubiquitin ligase WWP1 (WW domain-containing E3 ubiquitin protein ligase 1), identified from the National Cancer Institute (NCI) Diversity Set VI.^{[1][2]} It serves as a valuable research tool for studying the role of WWP1 in various cellular processes, particularly in cancer biology. WWP1 is a HECT-type E3 ligase that plays a crucial role in protein degradation by tagging substrate proteins with ubiquitin.^{[1][3]} Dysregulation of WWP1 has been implicated in the progression of several cancers through its targeting of tumor suppressor proteins such as PTEN, Smad2, and Smad4 for proteasomal degradation.^{[3][4][5]} Inhibition of WWP1 by **NSC-217913** can, therefore, restore the function of these tumor suppressors, making it a compound of interest in cancer research and drug development.

Data Presentation

Table 1: Solubility of NSC-217913

Solvent	Concentration	Temperature	Observations	Reference
Dimethyl Sulfoxide (DMSO)	Up to 10 mM	Room Temperature	Soluble. Used as a stock solution for in vitro assays.[6]	Dudey A P, et al. (2024)
Aqueous Buffer (e.g., PBS)	Low (μ M range) with $\leq 1\%$ DMSO	Room Temperature	Soluble for biological assays. High concentrations may lead to precipitation.	Dudey A P, et al. (2024)

Note: It is recommended to prepare fresh dilutions from a DMSO stock solution for aqueous-based experiments.

Experimental Protocols

Preparation of NSC-217913

The synthesis of **NSC-217913** involves a multi-step process, adapted from the procedures described by Dudey et al. (2024). The general scheme involves the formation of a key intermediate followed by S-alkylation to yield the final product.

Materials:

- Starting materials for 2,3-diamino-5,6-dichloropyrazine
- Ethylene glycol
- Phosphorus pentachloride (PCl_5)
- Phosphorus oxychloride (POCl_3)
- Appropriate alkyl bromide for S-alkylation
- Sodium hydroxide (for hydrolysis, if preparing the carboxylate variant)

- Standard laboratory glassware and purification equipment (e.g., column chromatography)

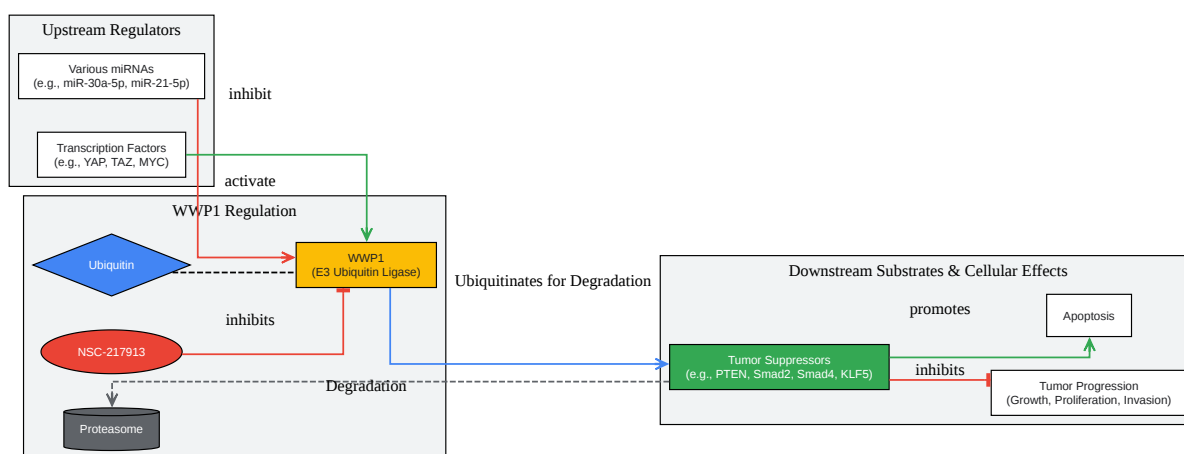
Protocol:

- Synthesis of the Imidazo[4,5-b]pyrazine core:
 - The synthesis starts with the preparation of 2,3-diamino-5,6-dichloropyrazine.
 - This intermediate is then reacted with ethylene glycol at 175°C for 18 hours.
 - The resulting product is treated with phosphorus pentachloride (7.0 equivalents) in phosphorus oxychloride at temperatures ranging from 90°C to 200°C for 18 hours to yield the chlorinated imidazo[4,5-b]pyrazine core.
- S-alkylation to form **NSC-217913**:
 - The chlorinated intermediate is then subjected to S-alkylation using an appropriate alkyl bromide. The specific alkyl bromide will determine the final ester group of **NSC-217913**.
 - The reaction conditions for S-alkylation should be optimized to achieve a good yield (reported yields range from 24-76%).
- Purification:
 - The final product, **NSC-217913**, is purified using standard techniques such as column chromatography to achieve high purity.

For the hydrolyzed variant (carboxylate), **NSC-217913** can be treated with sodium hydroxide under simple alkaline hydrolysis conditions at room temperature.^[7]

Signaling Pathway

NSC-217913 inhibits the E3 ubiquitin ligase activity of WWP1. This intervention prevents the ubiquitination and subsequent proteasomal degradation of key tumor suppressor proteins. The diagram below illustrates the signaling pathway affected by **NSC-217913**.

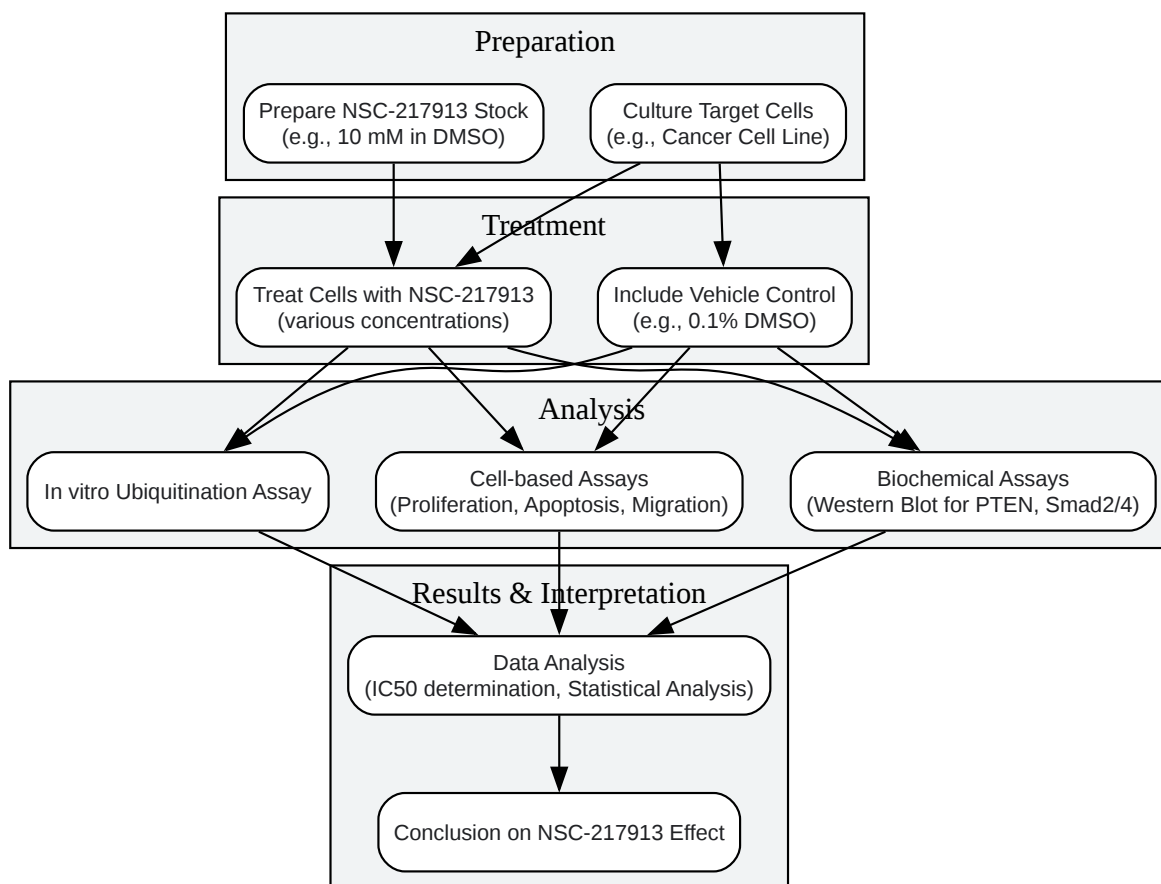


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Caption: WWP1 Signaling Pathway and the inhibitory action of **NSC-217913**.

Experimental Workflow

The following diagram outlines a general experimental workflow for characterizing the effect of **NSC-217913** on a cellular system.



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Caption: General workflow for studying the effects of **NSC-217913**.

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References

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